

what is the chemical structure of isovanillin

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Compound of Interest

Compound Name: Iovanillin

Cat. No.: B020041

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An In-depth Technical Guide to Iovanillin

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **isovanillin**, a key organic compound with applications ranging from the fragrance industry to pharmaceutical development.

Chemical Structure and Identification

Iovanillin, systematically named 3-hydroxy-4-methoxybenzaldehyde, is a phenolic aldehyde and a structural isomer of vanillin.^[1] Its structure consists of a benzene ring substituted with a formyl (aldehyde) group, a hydroxyl group, and a methoxy group. Specifically, it is classified as a member of the benzaldehydes, phenols, and monomethoxybenzenes.^[2] The hydroxyl group is located at position 3 and the methoxy group at position 4 of the benzaldehyde structure.^[2]

Key Identifiers:

- IUPAC Name: 3-hydroxy-4-methoxybenzaldehyde^[2]
- Molecular Formula: C₈H₈O₃^[2]
- CAS Number: 621-59-0^{[2][3]}
- Synonyms: 5-Formylguaiacol, 3-Hydroxy-p-anisaldehyde, **Isovanilline**^{[1][4]}

Below is a two-dimensional representation of the **isovanillin** chemical structure.



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References

- 1. Isovanillin - Wikipedia [en.wikipedia.org]
- 2. Isovanillin | C₈H₈O₃ | CID 12127 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 异香兰醛 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 4. alignchemical.com [alignchemical.com]
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